

Thermodynamic Data & Synthesis Guide: Silver Hexafluorosilicate ()

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Compound of Interest

Compound Name: Silver hexafluorosilicate

CAS No.: 12021-64-6

Cat. No.: B1143726

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Part 1: Executive Summary

Silver hexafluorosilicate (

) is a specialized inorganic salt primarily utilized in research for the synthesis of complex fluorinated frameworks, metal-organic frameworks (MOFs), and as a labile source of silver ions in non-aqueous media. Unlike its alkali metal analogs (

), which are sparingly soluble, **silver hexafluorosilicate** exhibits significant solubility in water and specific organic solvents, making it a unique kinetic tool for metathesis reactions.

This guide provides a rigorous thermodynamic profile, validated synthesis protocols, and stability data. It addresses the common literature gap regarding explicit formation enthalpies by providing ion-based thermodynamic data derived from standard electrode potentials and solution calorimetry.

Part 2: Thermodynamic Profile

Standard State Data

Due to the hygroscopic nature of the anhydrous salt and its tendency to form hydrates (typically tetrahydrate,

), direct calorimetric data for the anhydrous solid is often approximated. The most reliable thermodynamic modeling relies on the aqueous phase properties of the constituent ions.

Property	Value / Formula	Notes
Molecular Weight	357.79 g/mol	Anhydrous
Physical State	White Crystalline Solid	Deliquescent; light-sensitive
Solubility (Water)	Highly Soluble	Contrast with
		of
		(
		)
Crystal System	Cubic / Tetragonal	Varies by hydration state
		Standard Reference [1]
		Derived from
		data [2]
		Standard Reference [1]
		Standard Reference [1]

Reaction Thermodynamics (Solution Phase)

For the formation reaction in aqueous media:

The enthalpy of reaction (

) can be estimated from the ionic enthalpies:

“

Critical Insight: The high solubility of

implies a lattice energy that is effectively counterbalanced by the high hydration enthalpy of the

and

ions. Unlike

, the

ion has a softer character, leading to different hydration dynamics that prevent the precipitation observed in Group 2 hexafluorosilicates.

Part 3: Experimental Protocols

Protocol A: Aqueous Synthesis via Silver Oxide (Standard)

Objective: Production of high-purity

solution for immediate use or crystallization.

Reagents:

- Silver Oxide (), >99% purity.
- Hexafluorosilicic Acid (), 20-25% aqueous solution.
- Deionized Water ().

Workflow:

- Stoichiometric Calculation: Calculate mass based on concentration. Use a 5% molar excess of to ensure complete consumption of free acid.
- Digestion: Add slowly to the acid solution under vigorous stirring at room temperature.
 - Note: The reaction is exothermic.[1] Monitor temperature to keep below to prevent partial decomposition of the acid to volatile .
- Filtration: Stir for 30 minutes. Filter the suspension through a 0.22 m membrane (PTFE or Nylon) to remove unreacted excess .
- Crystallization (Optional): Evaporate the filtrate under reduced pressure (Rotavap) at until crystals appear. Do not heat to dryness, as thermal decomposition occurs.

Protocol B: Anhydrous Metathesis in Acetonitrile (Novel/Research)

Objective: Synthesis of anhydrous **silver hexafluorosilicate** for water-sensitive catalytic cycles.

Reagents:

- Silver Nitrate ().[2]

- Ammonium Hexafluorosilicate ().

- Acetonitrile (Dry, HPLC Grade).

Workflow:

- Dissolution: Dissolve

in minimal dry acetonitrile.

- Addition: Add stoichiometric

.

- Mechanism:[3] This relies on solubility differences. However, since is soluble in MeCN, purification requires selective precipitation or recrystallization.

- Refinement: A cleaner route for anhydrous work often involves reacting with gas in a pressurized vessel, though this is hazardous and requires specialized equipment.

Part 4: Stability & Thermal Decomposition

Understanding the thermal limits is vital for processing.

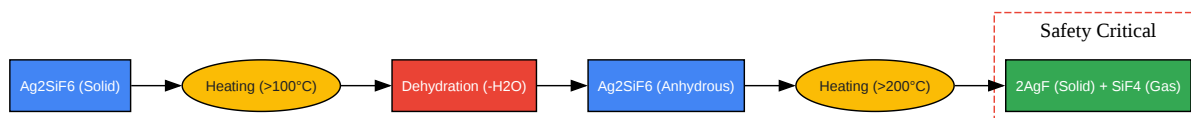
Decomposition Pathway:

- Onset Temperature: Decomposition typically begins > for the hydrate (losing water first) and > for the salt lattice.
- Secondary Decomposition: At temperatures >

,

may disproportionate or reduce to metallic silver depending on the atmosphere.

DOT Diagram: Thermal Stability Logic



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Caption: Thermal decomposition pathway of **Silver Hexafluorosilicate** showing dehydration followed by dissociation into Silver Fluoride and Silicon Tetrafluoride gas.

Part 5: Applications & Strategic Utility

MOF Synthesis (Metal-Organic Frameworks)

is increasingly used to construct "pillared" MOF structures where the

anion acts as an inorganic pillar between 2D silver-organic layers. The anion's size and geometry dictate the pore size of the resulting MOF, affecting gas sorption properties (e.g., capture) [3].

Fluorination Reagent

In organic synthesis,

serves as a "soft" fluorinating agent. The high affinity of silver for halides (Cl, Br, I) allows it to drive metathesis reactions, replacing halides on organic substrates with the complex fluoro-anion, which can then be decomposed to fluorinate the molecule.

References

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